

Essential Guide to the Proper Disposal of Ethyl Tetrahydrofuran-2-Carboxylate

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Compound of Interest

Compound Name:	<i>Ethyl tetrahydrofuran-2-carboxylate</i>
Cat. No.:	B094737

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For Immediate Reference: Key Safety and Disposal Information

This document provides crucial safety and logistical guidance for the proper disposal of **ethyl tetrahydrofuran-2-carboxylate**, a chemical requiring careful handling due to its potential hazards. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory practices and regulatory compliance.

Immediate Safety Protocols

Before handling **ethyl tetrahydrofuran-2-carboxylate** for disposal, it is imperative to consult your institution's Environmental Health and Safety (EHS) department for specific guidelines. Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood, and wear appropriate Personal Protective Equipment (PPE), including:

- Chemical-resistant gloves: Nitrile or neoprene gloves are recommended.
- Safety goggles: To protect against splashes.
- Lab coat: To prevent skin contact.

In case of a spill, immediately evacuate the area and follow your institution's established spill cleanup procedures. Small spills can typically be absorbed with an inert material (e.g.,

vermiculite, sand), which should then be collected in a sealed container for hazardous waste disposal.

Hazard Profile and Waste Classification

While a specific Safety Data Sheet (SDS) for **ethyl tetrahydrofuran-2-carboxylate** is not consistently available from all suppliers, data from structurally similar compounds, such as 2-ethylfuran and 2-tetrahydrofuroic acid, indicate that it should be treated as a hazardous substance.^{[1][2]} It is likely to be a flammable liquid and may cause skin and eye irritation or more severe damage.^{[1][2]}

Due to its chemical structure, which includes a furan moiety, **ethyl tetrahydrofuran-2-carboxylate** waste should be classified as hazardous. Furan itself is listed by the U.S. Environmental Protection Agency (EPA) as a toxic waste with the waste code U124.^[3] Therefore, it is prudent to manage waste containing this compound under this classification or as otherwise determined by your EHS professional based on its characteristics.

Step-by-Step Disposal Procedure

1. Waste Segregation and Collection:

- Do not dispose of **ethyl tetrahydrofuran-2-carboxylate** down the drain or in regular solid waste.
- Collect all waste containing this chemical, including contaminated materials and rinsate, in a designated hazardous waste container.
- The container must be made of a compatible material (e.g., glass or a suitable plastic), be in good condition, and have a secure, tight-fitting lid.
- Label the container clearly with the words "Hazardous Waste" and list all its contents, including "**Ethyl tetrahydrofuran-2-carboxylate**."

2. Storage of Hazardous Waste:

- Store the sealed waste container in a designated, well-ventilated, and secure satellite accumulation area.

- Ensure the storage area is away from heat, sparks, and open flames, as the compound is likely flammable.[\[1\]](#)
- Store it separately from incompatible materials, such as strong oxidizing agents.[\[4\]](#)

3. Arranging for Disposal:

- Contact your institution's EHS department or a licensed hazardous waste disposal contractor to schedule a pickup.
- Provide them with a complete and accurate description of the waste.
- The primary method of disposal for this type of organic chemical waste is incineration at a permitted hazardous waste treatment, storage, and disposal facility (TSDF).[\[5\]](#)

4. Decontamination of Empty Containers:

- Empty containers that held **ethyl tetrahydrofuran-2-carboxylate** must also be treated as hazardous waste.
- To decontaminate an empty container, triple-rinse it with a suitable solvent (e.g., ethanol or acetone).
- Collect the rinsate in the designated hazardous waste container.
- After triple-rinsing, the container may be disposed of as non-hazardous waste, but you must first deface or remove the original label and consult your institution's EHS guidelines for final confirmation.

Quantitative Data and Regulatory Information

The following table summarizes key data and regulatory information pertinent to the disposal of **ethyl tetrahydrofuran-2-carboxylate** and related compounds.

Parameter	Value/Information	Source
Chemical Name	Ethyl tetrahydrofuran-2-carboxylate	N/A
CAS Number	16874-34-3	[6]
Molecular Formula	C ₇ H ₁₂ O ₃	[7]
Likely Hazards	Flammable liquid, Skin/eye irritant/corrosive	[1] [2]
Probable EPA Waste Code	U124 (as a furan derivative)	[3]
Recommended Disposal Method	Incineration by a licensed facility	[5]
Incompatible Materials	Strong oxidizing agents, Strong acids	[4] [8]

Experimental Protocol: Detection in Waste Streams

The presence and concentration of **ethyl tetrahydrofuran-2-carboxylate** in a waste stream can be determined using gas chromatography-mass spectrometry (GC-MS), a common and reliable analytical technique for furan derivatives.

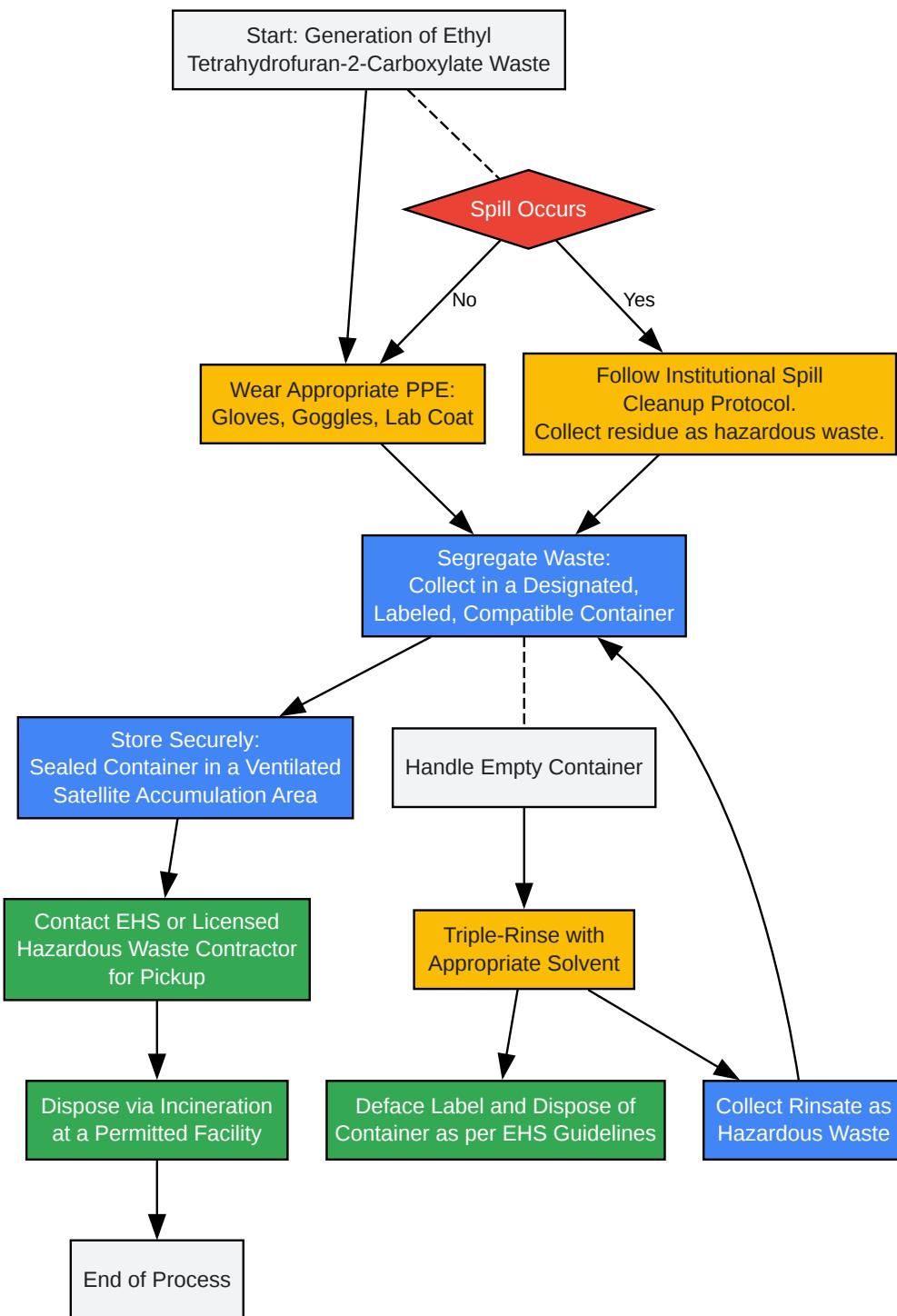
Methodology: Headspace Gas Chromatography-Mass Spectrometry (HS-GC-MS)

- Sample Preparation:
 - Collect a representative liquid sample of the waste stream.
 - In a headspace vial, add a precise volume of the waste sample.
 - Spike the sample with a known concentration of an internal standard (e.g., a deuterated analog of the analyte) to ensure accurate quantification.
 - Seal the vial immediately.
- Headspace Analysis:

- Place the sealed vial in the headspace autosampler.
- The sample is heated to a specific temperature to allow the volatile **ethyl tetrahydrofuran-2-carboxylate** to partition into the headspace (the gas phase above the liquid).
- A sample of the headspace gas is automatically injected into the GC-MS system.
- Gas Chromatography (GC):
 - The injected sample is carried by an inert gas (e.g., helium) through a capillary column.
 - The column separates the components of the sample based on their boiling points and affinity for the column's stationary phase. **Ethyl tetrahydrofuran-2-carboxylate** will elute at a specific retention time.
- Mass Spectrometry (MS):
 - As the separated components exit the GC column, they enter the mass spectrometer.
 - The molecules are ionized and fragmented.
 - The mass spectrometer detects the mass-to-charge ratio of these fragments, creating a unique mass spectrum for each compound.
 - The mass spectrum for **ethyl tetrahydrofuran-2-carboxylate** is used for positive identification, and the signal intensity is used for quantification relative to the internal standard.

Visualizing the Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **ethyl tetrahydrofuran-2-carboxylate**.



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Caption: Disposal workflow for **ethyl tetrahydrofuran-2-carboxylate**.

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